

Application Notes and Protocols for Testing DB18 Solar Cell Efficiency

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Compound of Interest

Compound Name: DB18

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These application notes provide a detailed guide for the fabrication and efficiency testing of **DB18**-based organic solar cells. The protocols outlined below are intended to ensure accurate and reproducible results, crucial for the evaluation of novel photovoltaic materials.

Introduction to DB18-based Organic Solar Cells

DB18 is a narrow bandgap polymer donor material that has demonstrated high power conversion efficiencies (PCE) in organic solar cells (OSCs), particularly when paired with non-fullerene acceptors like Y6.^{[1][2][3]} The favorable electronic and morphological properties of the **DB18**:Y6 blend facilitate efficient exciton dissociation and charge transport, leading to high-performance devices.^{[4][5]} This document outlines the experimental setup and protocols for fabricating and characterizing **DB18**:Y6 solar cells to determine their key performance metrics.

Experimental Setup

A comprehensive experimental setup is required for the accurate measurement of solar cell efficiency. This includes equipment for device fabrication under controlled conditions and precise characterization of photovoltaic performance.

Key Equipment

A typical setup for testing organic solar cell efficiency includes:

- **Glovebox:** An inert atmosphere (e.g., nitrogen or argon) glovebox is essential for the fabrication of organic solar cells to prevent degradation of the active layer materials by oxygen and moisture.
- **Spin Coater:** For the deposition of thin films of the active layer and charge transport layers with uniform thickness.
- **Thermal Evaporator:** For the deposition of the metal electrode (e.g., silver or aluminum) under high vacuum.
- **Solar Simulator:** A light source that mimics the solar spectrum is crucial for accurate efficiency measurements. A Class AAA solar simulator is recommended, providing a spectral match to the AM1.5G spectrum, high spatial uniformity of light, and temporal stability.[\[1\]](#)[\[6\]](#)
- **Source Measure Unit (SMU):** An instrument that can source voltage and measure current, or vice versa, is used to obtain the current-voltage (I-V) characteristics of the solar cell.[\[7\]](#)
- **Quantum Efficiency (QE) Measurement System:** This setup is used to measure the external quantum efficiency (EQE), which is the ratio of collected charge carriers to incident photons at a specific wavelength. It typically consists of a light source, a monochromator to select the wavelength, a chopper, and a lock-in amplifier for sensitive current measurements.[\[2\]](#)[\[4\]](#)[\[8\]](#)
- **Reference Solar Cell:** A calibrated reference cell is used to ensure the solar simulator's intensity is set to the standard 100 mW/cm².[\[9\]](#)

Experimental Protocols

Standard Test Conditions (STC)

For reproducible and comparable efficiency measurements, it is imperative to adhere to Standard Test Conditions (STC).[\[10\]](#)[\[11\]](#) These conditions are:

- **Irradiance:** 1000 W/m² (or 100 mW/cm²)
- **Cell Temperature:** 25 °C
- **Air Mass Spectrum:** AM1.5G

Fabrication Protocol for DB18:Y6 Solar Cells

The following protocol describes the fabrication of an inverted structure organic solar cell with the architecture: ITO/ZnO/**DB18**:Y6/MoO₃/Ag.[12][13]

- Substrate Preparation:
 - Start with patterned Indium Tin Oxide (ITO) coated glass substrates.
 - Clean the substrates sequentially in an ultrasonic bath with detergent, deionized water, acetone, and isopropanol for 15 minutes each.
 - Dry the substrates with a nitrogen gun and then treat them with UV-ozone for 15 minutes to improve the surface wettability.
- Electron Transport Layer (ETL) Deposition:
 - Prepare a ZnO precursor solution.
 - Spin-coat the ZnO solution onto the cleaned ITO substrates.
 - Anneal the ZnO-coated substrates at an appropriate temperature (e.g., 200 °C) in air to form a uniform electron transport layer.
- Active Layer Deposition:
 - Prepare a blend solution of **DB18** and Y6 in a suitable solvent like chloroform (CHCl₃) with a specific donor:acceptor ratio (e.g., 1:1.2 by weight). The total concentration is typically around 14 mg/mL.[9]
 - Transfer the substrates into a nitrogen-filled glovebox.
 - Spin-coat the **DB18**:Y6 blend solution onto the ZnO layer. The spin speed and time should be optimized to achieve the desired film thickness (e.g., around 100-120 nm).[9][14]
 - Anneal the active layer at an optimized temperature (e.g., 110 °C) to improve the film morphology and device performance.[9]

- Hole Transport Layer (HTL) Deposition:
 - Thermally evaporate a thin layer (e.g., 10 nm) of Molybdenum Trioxide (MoO_3) onto the active layer under high vacuum ($<10^{-6}$ Torr).
- Electrode Deposition:
 - Without breaking the vacuum, thermally evaporate a thicker layer (e.g., 100 nm) of Silver (Ag) or Aluminum (Al) as the top electrode. The deposition rate and final thickness should be carefully controlled.

Device Characterization Protocols

- Place the fabricated solar cell on a temperature-controlled sample holder set to 25 °C.
- Illuminate the device with a calibrated solar simulator at 100 mW/cm² (AM1.5G).
- Use a source measure unit (SMU) to apply a voltage sweep (e.g., from -0.2 V to 1.2 V) and measure the corresponding current. A four-probe (Kelvin) setup is recommended to minimize the impact of contact resistance.^{[7][15]}
- From the I-V curve, determine the key performance parameters:
 - Open-circuit voltage (V_{oc}): The voltage at which the current is zero.
 - Short-circuit current density (J_{sc}): The current density at zero voltage.
 - Fill Factor (FF): A measure of the "squareness" of the I-V curve, calculated as: $FF = (J_{mp} \times V_{mp}) / (J_{sc} \times V_{oc})$ where J_{mp} and V_{mp} are the current density and voltage at the maximum power point.
 - Power Conversion Efficiency (PCE): The ratio of the maximum electrical power output to the incident light power, calculated as: $PCE (\%) = (J_{sc} \times V_{oc} \times FF) / P_{in} \times 100$ where P_{in} is the incident power density (100 mW/cm²).^[1]
- The EQE measurement provides insight into the wavelength-dependent efficiency of photon-to-electron conversion.

- The setup consists of a light source, a monochromator, a chopper, and a lock-in amplifier.
- A calibrated silicon photodiode is used as a reference to measure the incident photon flux at each wavelength.
- The monochromatic light is directed onto the solar cell, and the resulting short-circuit current is measured using the lock-in amplifier.
- The EQE is calculated as the ratio of the number of electrons collected to the number of incident photons at each wavelength.[\[2\]](#)[\[4\]](#)

Data Presentation

Quantitative data from the characterization of **DB18**:Y6 solar cells should be summarized in clearly structured tables for easy comparison.

Table 1: Photovoltaic Performance of **DB18**:Y6 Solar Cells

Device Configuration	Voc (V)	Jsc (mA/cm ²)	FF (%)	PCE (%)
ITO/ZnO/DB18:Y6/MoO ₃ /Ag	0.85	26.5	78	17.6 (Certified) [1]
ITO/ZnO/D18/Y6/MoO ₃ /Ag (VIDAI with DIO)	0.86	26.9	73.4	17.0 [6]
PM6:D18-CL:Y6 (Large Area)	-	-	46.2	7.2 [9]
D18:L8-BO (High Pressure Fabrication)	-	-	-	19.65 [15]

Table 2: Key Material Properties for **DB18** and Y6

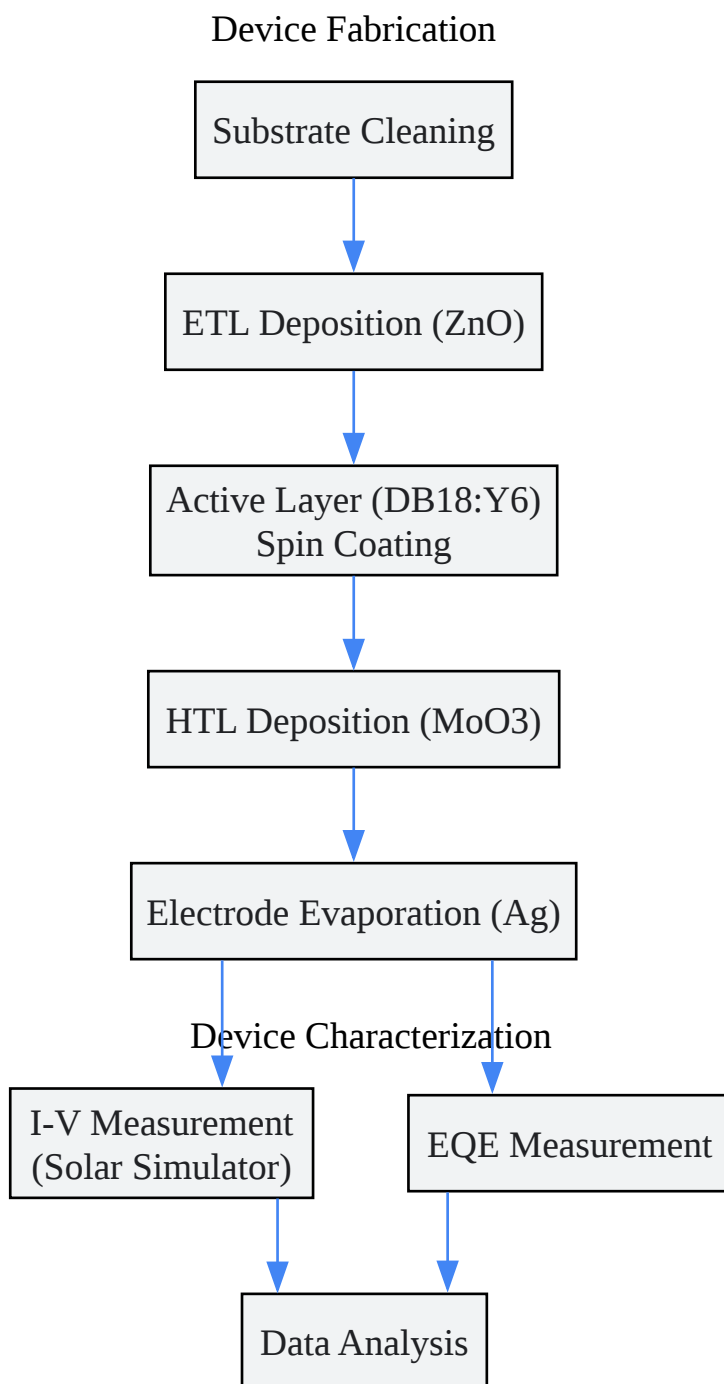
Material	HOMO (eV)	LUMO (eV)	Bandgap (eV)
DB18	-5.53	-2.78	2.75
Y6	-6.10	-4.10	2.00

Note: Energy levels can vary slightly depending on the measurement technique and film processing conditions.

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the fabrication and characterization of **DB18:Y6** organic solar cells.



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*Experimental workflow for **DB18:Y6** solar cell fabrication and testing.*

Charge Generation and Separation Pathway

This diagram illustrates the fundamental processes of charge generation and separation in a **DB18:Y6** bulk heterojunction solar cell.

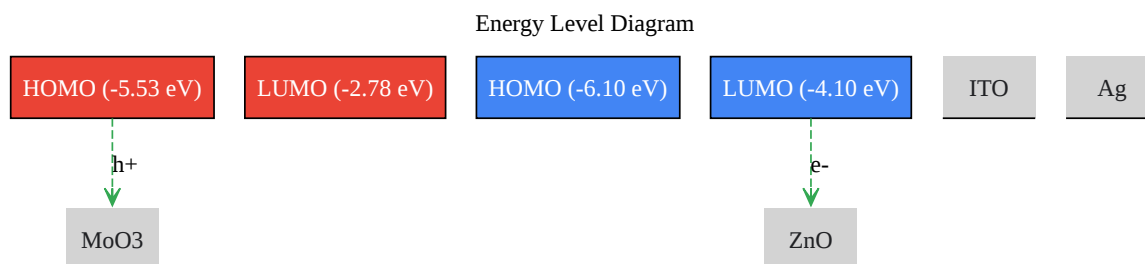


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*Charge generation and separation pathway in a **DB18:Y6** solar cell.*

Energy Level Diagram

The following diagram shows the energy levels of the materials used in the **DB18:Y6** solar cell, illustrating the driving forces for charge separation and transport.



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*Energy level diagram for a **DB18:Y6** organic solar cell.*

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